

Thermochemical Profile of 3-Methyl-1,2-butadiene: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-1,2-butadiene

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This technical guide provides a comprehensive overview of the thermochemical data for **3-Methyl-1,2-butadiene** (also known as 1,1-dimethylallene), a molecule of interest in various chemical research and development sectors. The following sections detail its key thermochemical properties, the experimental methodologies used for their determination, and a logical visualization of the relationships between these properties.

Core Thermochemical Data

The essential thermochemical properties of **3-Methyl-1,2-butadiene** in its liquid and ideal gas phases are summarized below. These values are critical for understanding the molecule's stability, reactivity, and energy content.

Enthalpy and Entropy Data

Property	Phase	Value	Units	Reference
Standard Molar Enthalpy of Combustion (ΔcH°)	Liquid	-767.70 ± 0.10	kcal/mol	[Good, 1969]
Standard Molar Enthalpy of Formation (ΔfH°)	Liquid	24.18 ± 0.12	kcal/mol	[Good, 1969]
Standard Molar Entropy (S°)	Liquid	55.399	cal/mol·K	[Messerly, Todd, et al., 1970]

Heat Capacity Data

Phase	Temperature (K)	Molar Heat Capacity (Cp)	Units	Reference
Ideal Gas	298.15	25.155	cal/mol·K	[Thermodynamic Research Center, 1997]
Ideal Gas	400	30.703	cal/mol·K	[Thermodynamic Research Center, 1997]
Ideal Gas	500	35.619	cal/mol·K	[Thermodynamic Research Center, 1997]
Ideal Gas	600	39.900	cal/mol·K	[Thermodynamic Research Center, 1997]
Ideal Gas	700	43.611	cal/mol·K	[Thermodynamic Research Center, 1997]
Ideal Gas	800	46.85	cal/mol·K	[Thermodynamic Research Center, 1997]
Ideal Gas	900	49.64	cal/mol·K	[Thermodynamic Research Center, 1997]
Ideal Gas	1000	52.08	cal/mol·K	[Thermodynamic Research Center, 1997]
Liquid	298.15	36.429	cal/mol·K	[Messerly, Todd, et al., 1970]
Liquid	298.15	36.11	cal/mol·K	[Good, 1969]

Experimental Protocols

The determination of the thermochemical data presented above relies on precise calorimetric techniques. The following sections outline the methodologies employed in the key cited experiments.

Enthalpy of Combustion via Oxygen-Bomb Calorimetry

The standard enthalpy of combustion of liquid **3-Methyl-1,2-butadiene** was determined by W. D. Good (1969) using an oxygen-bomb calorimeter. This technique involves the complete combustion of a known mass of the substance in a high-pressure oxygen environment.

Experimental Workflow:

- **Sample Preparation:** A precisely weighed sample of high-purity **3-Methyl-1,2-butadiene** is placed in a sample holder within the bomb. Due to its volatility, the liquid is typically encapsulated in a combustible container with a known heat of combustion.
- **Bomb Assembly:** The sample holder is placed inside a robust, sealed container known as a "bomb," which is then purged and filled with pure oxygen to a pressure of approximately 30 atm. A small, known amount of water is added to the bomb to ensure that the water formed during combustion is in the liquid state.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in an insulated container (the calorimeter). The entire assembly is allowed to reach thermal equilibrium, and the initial temperature is recorded with high precision.
- **Ignition:** The sample is ignited by passing an electric current through a fuse wire in contact with the sample.
- **Temperature Measurement:** The temperature of the water in the calorimeter is monitored and recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- **Data Analysis:** The heat capacity of the calorimeter system is determined by calibrating it with a substance of a known heat of combustion, typically benzoic acid. The heat released by the combustion of the sample is calculated from the observed temperature rise and the heat capacity of the calorimeter. Corrections are applied for the heat of combustion of the fuse wire and any encapsulating material, as well as for the formation of nitric acid from

residual nitrogen in the bomb. The standard enthalpy of combustion is then calculated from the corrected heat of combustion.

Heat Capacity and Entropy by Adiabatic Calorimetry

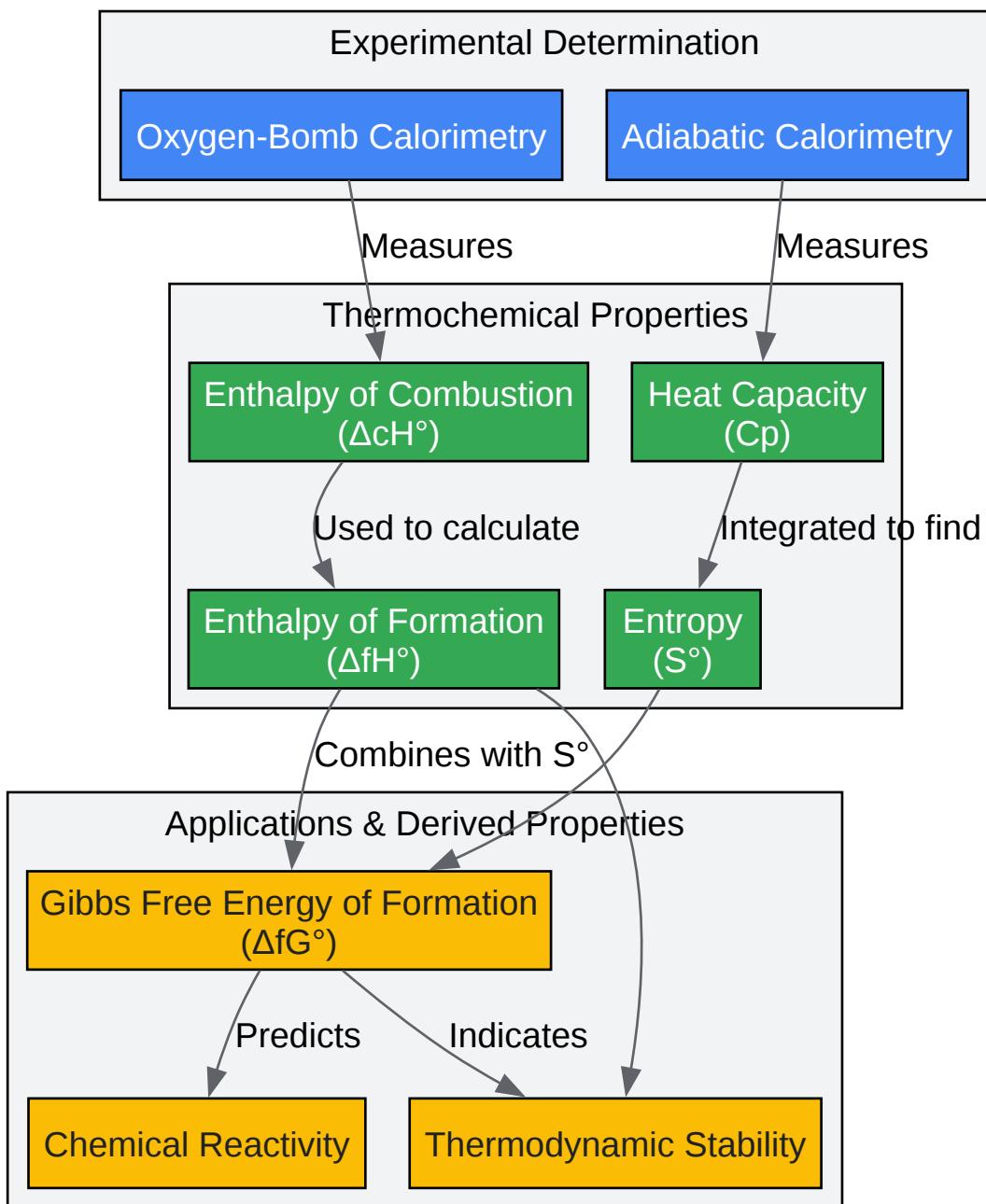
The heat capacity and, by extension, the third-law entropy of **3-Methyl-1,2-butadiene** were determined by Messerly, Todd, et al. (1970) using low-temperature adiabatic calorimetry. This method measures the heat required to raise the temperature of a substance by a small increment under conditions of no heat exchange with the surroundings.

Experimental Workflow:

- **Sample Loading:** A known mass of the purified sample is condensed into a cryostat, which is a vessel designed for low-temperature measurements.
- **Adiabatic Environment:** The cryostat is placed within a series of concentric shields, and the space between them is evacuated to minimize heat transfer. The temperature of the innermost shield (the adiabatic shield) is electronically controlled to be as close as possible to the temperature of the cryostat at all times.
- **Heating and Temperature Measurement:** A known quantity of electrical energy is supplied to a heater within the cryostat, causing a small increase in the temperature of the sample. The temperature is measured with high accuracy using a platinum resistance thermometer before and after the energy input.
- **Heat Capacity Calculation:** The heat capacity of the sample at a given temperature is calculated from the amount of energy supplied and the resulting temperature change, after correcting for the heat capacity of the cryostat itself.
- **Entropy Determination:** By measuring the heat capacity at a series of temperatures starting from near absolute zero, the standard entropy of the substance can be calculated by integrating the heat capacity divided by the temperature (C_p/T) from 0 K to the desired temperature (e.g., 298.15 K). The contributions from any phase transitions (e.g., melting) are also measured and included in the total entropy.

Visualization of Thermochemical Relationships

The following diagram illustrates the logical flow and relationship between key thermochemical properties of **3-Methyl-1,2-butadiene**.



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Relationship between thermochemical properties.

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